

A Technical Guide to 2-(Perfluorohexyl)ethyl Methacrylate for Researchers

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Compound of Interest

Compound Name: 2-(Perfluorohexyl)ethyl
methacrylate

Cat. No.: B1329432

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This guide provides an in-depth overview of **2-(Perfluorohexyl)ethyl methacrylate** (CAS No. 2144-53-8), a fluorinated monomer crucial for the development of advanced materials. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, commercial availability, and key applications, with a focus on its role in creating specialized polymers and surface coatings.

Core Chemical and Physical Properties

2-(Perfluorohexyl)ethyl methacrylate, also known as 1H,1H,2H,2H-perfluorooctyl methacrylate, is valued for the unique properties conferred by its perfluoroalkyl side chain.^[1] The high electronegativity and stability of the carbon-fluorine bonds lead to polymers with low surface energy, high hydrophobicity, oleophobicity, and chemical inertness.^[1] These characteristics are highly sought after in a variety of high-performance applications.

The key physical and chemical properties of this monomer are summarized below.

Property	Value
CAS Number	2144-53-8
Molecular Formula	C ₁₂ H ₉ F ₁₃ O ₂
Molecular Weight	432.18 g/mol [2] [3]
Density	1.496 g/mL at 25 °C [3] [4] [5] [6] [7]
Boiling Point	92 °C at 8 mmHg [3] [4] [5] [6]
Melting Point	-33 °C [8] [9]
Refractive Index	n _{20/D} 1.346 [4] [5] [6]
Flash Point	>110 °C (>230 °F) [3] [7] [9] [10] [11]
EINECS Number	218-407-9 [3] [7] [12]

Commercial Availability and Suppliers

A wide range of chemical suppliers offer **2-(Perfluorohexyl)ethyl methacrylate**, typically with purities ranging from 95% to over 99%. The compound is available in various quantities, from grams for laboratory research to kilograms and metric tons for industrial production.[\[8\]](#)[\[13\]](#)

Below is a list of commercial suppliers.

Supplier	Purity Offered	Location (if specified)
AccuStandard	100 µg/mL in Methanol	USA
Apollo Scientific	95%	UK / USA[8]
BLD Pharm	-	Global[14]
ChemicalBook	98% min, 99%	China[4]
Fluoryx Labs	> 99%	USA[9]
Gree Industry Co., Ltd.	>99%	China[15]
Hangzhou Leap Chem Co., Ltd.	98.0% min	China[13]
JIN DUN CHEMICAL	-	China[16]
Parchem	-	USA[7]
Sinograce Chemical	High quality	China[5][6]
Synthonix, Inc.	95%	USA[2]
Unilong	-	-[17]
Hebei Chuanghai Biotechnology Co., Ltd.	99%	China[4][12]
WUHAN FORTUNA CHEMICAL CO., LTD.	98% min	China[4]

Key Applications in Research and Development

The unique properties of polymers derived from this monomer make them critical in numerous advanced applications.[1]

- **Hydrophobic and Oleophobic Surfaces:** Its primary use is in creating water- and oil-repellent surfaces.[13] By copolymerizing with other acrylic monomers, it produces coatings for textiles, paper, and other materials to provide durable resistance to water, oil, and stains.[13] [18]

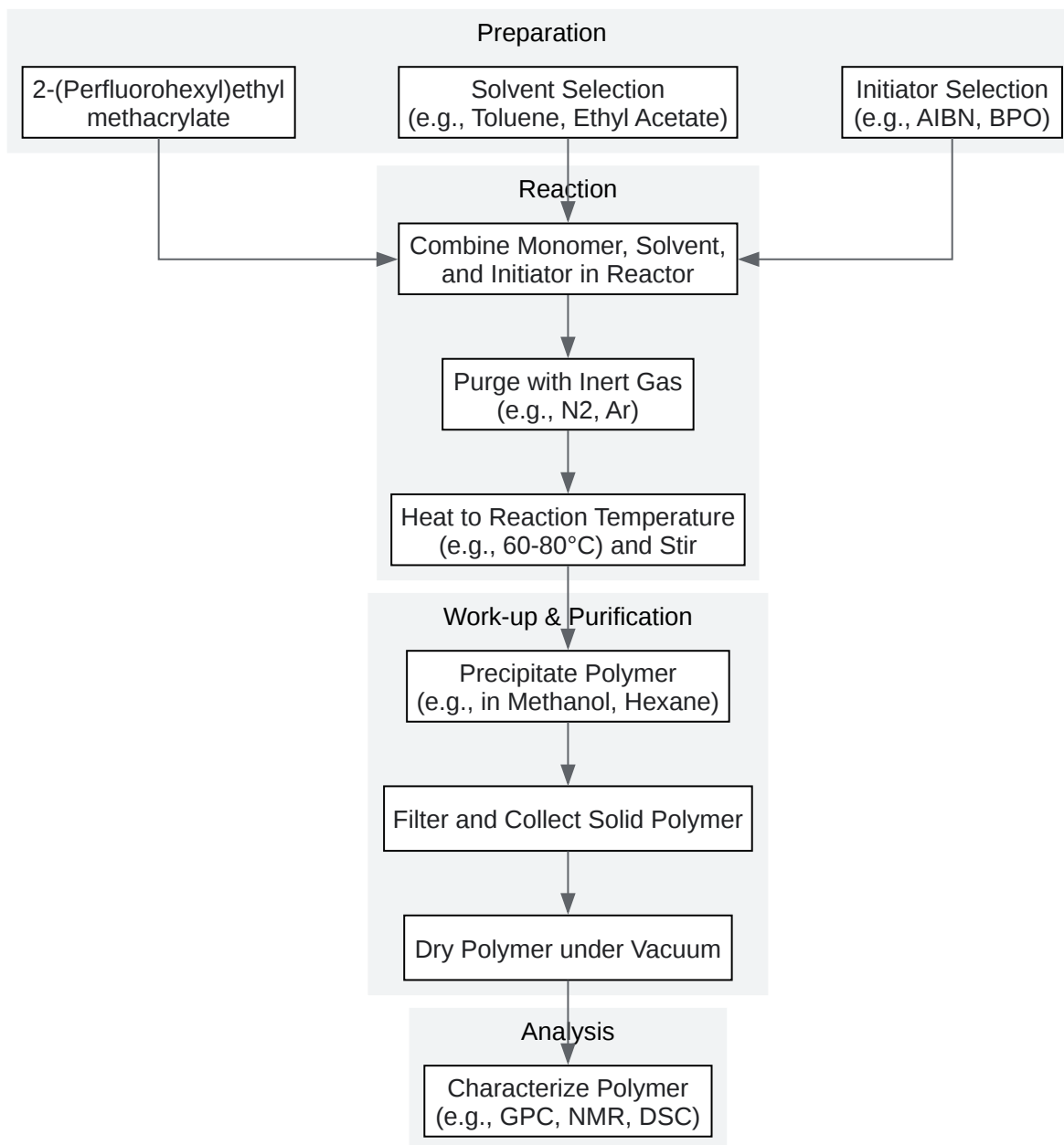
- **Specialty Coatings and Films:** It is a key ingredient in specialty adhesives, paints, and protective films where chemical resistance and low surface energy are required, such as in electronics and automotive applications.[\[13\]](#)[\[15\]](#)
- **Biomedical Applications:** In the biomedical field, materials made from this monomer are explored for coating medical devices.[\[1\]](#) Their chemical inertness and resistance to mineralization can improve biocompatibility.[\[1\]](#)
- **High-Performance Materials:** The monomer is used to produce high-performance lubricants and hydraulic fluids that are stable under extreme temperatures and pressures.[\[18\]](#)

Experimental Protocols and Methodologies

2-(Perfluorohexyl)ethyl methacrylate can be incorporated into polymer backbones using various polymerization techniques. The methacrylate group provides a reactive site for polymerization.

General Polymerization Workflow

A common method for polymerizing methacrylate monomers is free-radical polymerization. Below is a generalized workflow. While specific conditions (initiator, solvent, temperature) will vary based on the desired polymer characteristics, this diagram outlines the fundamental steps.



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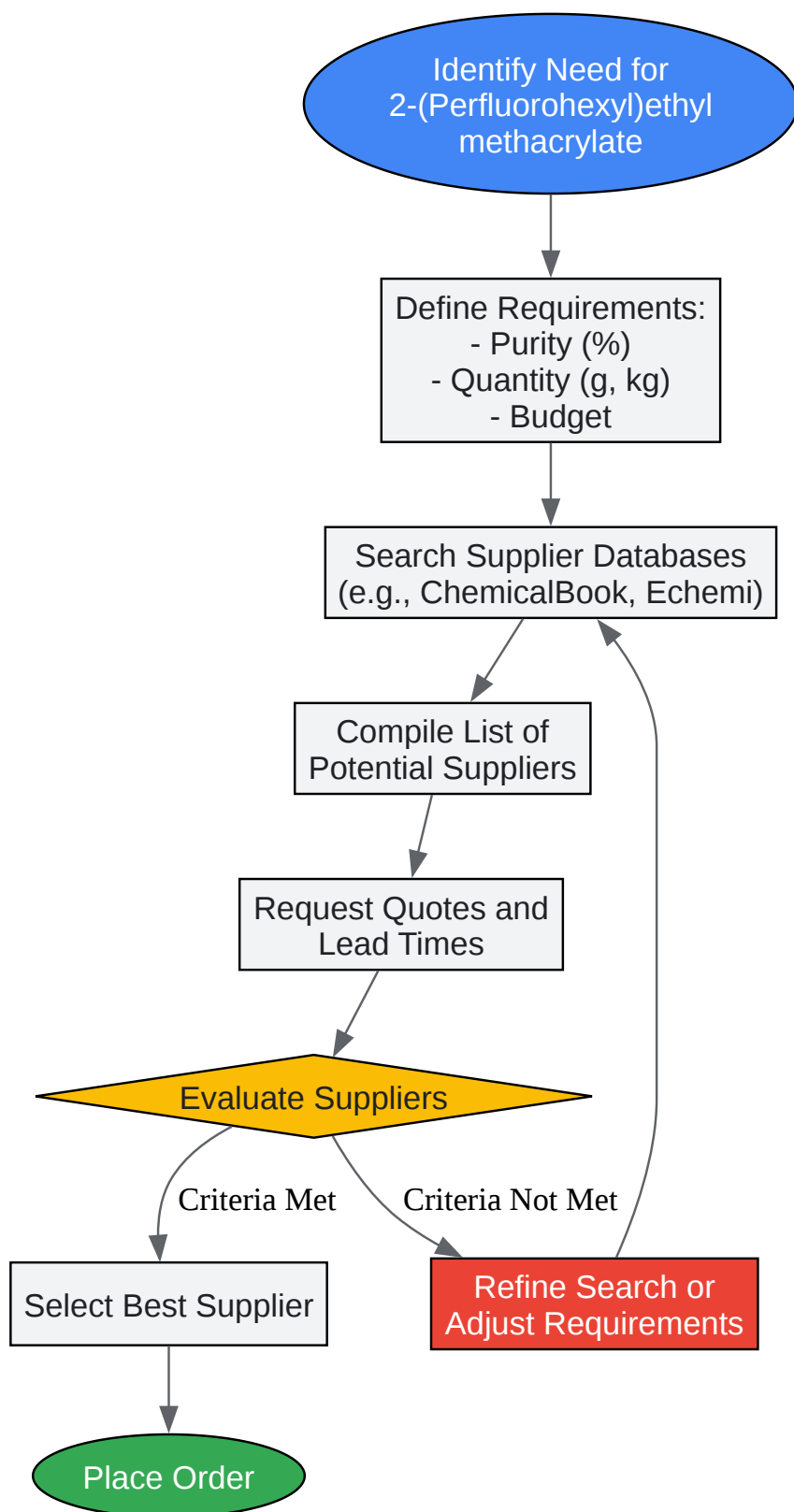
Caption: Generalized workflow for free-radical polymerization.

Group Transfer Polymerization (GTP)

Group Transfer Polymerization is another suitable method. Research has shown that semifluorinated diblock copolymers using tridecafluorohexylethyl methacrylate can be successfully synthesized via nucleophilic catalyzed GTP, indicating that the perfluorohexyl side chain is compatible with this mechanism.^[1]

Supplier Selection Workflow

For researchers, selecting the right supplier is a critical step that involves balancing purity, quantity, cost, and availability.



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Caption: Decision workflow for selecting a chemical supplier.

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